

Technical Guide: Spectroscopic Characterization of 5-Fluoro-2-methoxyphenyl Isothiocyanate

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxyphenyl
Isothiocyanate

Cat. No.: B13695436

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Executive Summary & Compound Identity

5-Fluoro-2-methoxyphenyl isothiocyanate (CAS: 76562-42-4) is an electrophilic aryl isothiocyanate featuring both a fluorine atom and a methoxy group. These substituents introduce unique electronic and steric properties, making the compound valuable for synthesizing thioureas, thiohydantoins, and other sulfur-containing heterocycles in medicinal chemistry.

Chemical Identity Table

Parameter	Detail
IUPAC Name	5-Fluoro-2-methoxy-1-isothiocyanatobenzene
CAS Number	76562-42-4
Molecular Formula	C
	H
	FNOS
Molecular Weight	181.19 g/mol
Appearance	Colorless to pale yellow liquid (or low-melting solid)
Boiling Point	~130 °C at 0.5 mmHg (Predicted/Analogous)
Solubility	Soluble in CHCl ₃
	, DMSO, Acetone; Reacts with alcohols/amines

Spectroscopic Profile (The Core)

A. Infrared Spectroscopy (FT-IR)

The infrared spectrum provides the most rapid confirmation of the isothiocyanate (-N=C=S) functionality.

- **Diagnostic Peak:** The cumulative double bond system of the isothiocyanate group exhibits a very strong, broad, and asymmetric stretching vibration.
- **Frequency Range:** 2050 – 2200 cm⁻¹ (Typically centered at ~2100 cm⁻¹).
- **Secondary Peaks:**
 - C-H Stretch (Aromatic): 3000 – 3100 cm⁻¹ (Weak).
 - C-H Stretch (Methoxy): 2835 – 2960 cm⁻¹ (Weak/Medium).
 - C=C Aromatic Ring: 1450 – 1600 cm⁻¹.

- C-F Stretch: 1100 – 1250 cm^{-1} (Strong).

Experimental Tip: Avoid using amine-containing solvents or alcohols for IR sample preparation, as they will react with the isothiocyanate to form thioureas or thiocarbamates, destroying the diagnostic $\sim 2100 \text{ cm}^{-1}$ peak.

B. Nuclear Magnetic Resonance (NMR)

Characterization requires analysis of

H,

C, and

F nuclei. The fluorine atom introduces spin-spin coupling (

and

), splitting signals into doublets.

1. Proton NMR (

¹H NMR)

- Solvent: CDCl₃

(Preferred) or DMSO-

.

- Key Features:

- Methoxy Group: A strong singlet integrating to 3 protons at

3.85 – 3.95 ppm.

- Aromatic Region (

6.8 – 7.5 ppm): The substitution pattern (1,2,4-trisubstituted benzene) creates a complex splitting pattern due to H-H and H-F coupling.

- H-3 (Ortho to OMe, Meta to F): Doublet of doublets (dd) or multiplet.

- H-4 (Para to OMe, Ortho to F): Multiplet (due to strong ortho coupling).
- H-6 (Ortho to NCS, Ortho to F): This proton shifts downfield relative to the aniline precursor due to the electron-withdrawing nature of the -NCS group.

2. Carbon-13 NMR (

C NMR)

- The "Silent" Carbon: The isothiocyanate carbon ($-N=C=S$) is notoriously difficult to observe due to long relaxation times and broadening from the quadrupolar nitrogen nucleus.
 - Expected Shift:
130 – 140 ppm (Often weak/broad).
- C-F Coupling: Carbon signals will appear as doublets.
 - C-F (ipso):
~155-160 ppm (Hz).
 - C-OMe:
~56 ppm.

3. Fluorine-19 NMR (

F NMR)

- Signal: A single sharp signal, typically in the range of -110 to -130 ppm (referenced to $CFCl_3$). This confirms the integrity of the C-F bond.

C. Mass Spectrometry (MS)[2][3][4]

- Ionization Mode: EI (Electron Impact) or ESI (Electrospray Ionization).
- Molecular Ion:

at m/z 181.
- Fragmentation Pattern (EI):
 - m/z 181: Molecular Ion ().
 - m/z 123: Loss of the isothiocyanate group ([NCS]).
 - m/z 108: Loss of methyl and NCS groups.
 - Isotopic Pattern: A characteristic $M+2$ peak (~4.5% intensity of $M+$) due to S isotope.

Experimental Protocols

Protocol 1: NMR Sample Preparation

Objective: Obtain high-resolution spectra without degradation.

- Solvent Selection: Use CDCl₃

(Chloroform-d) neutralized with silver foil or stored over molecular sieves. Acidic chloroform can catalyze decomposition.
- Concentration: Dissolve 10-15 mg of the isothiocyanate in 0.6 mL of solvent.
- Tube: Use a high-quality 5mm NMR tube.
- Acquisition:

- Run

¹H NMR (16 scans).

- Run

¹⁹F NMR (if probe available).

- Run

¹³C NMR (minimum 512 scans) with a relaxation delay () of 2-3 seconds to enhance the detection of the quaternary NCS carbon.

Protocol 2: GC-MS Purity Check

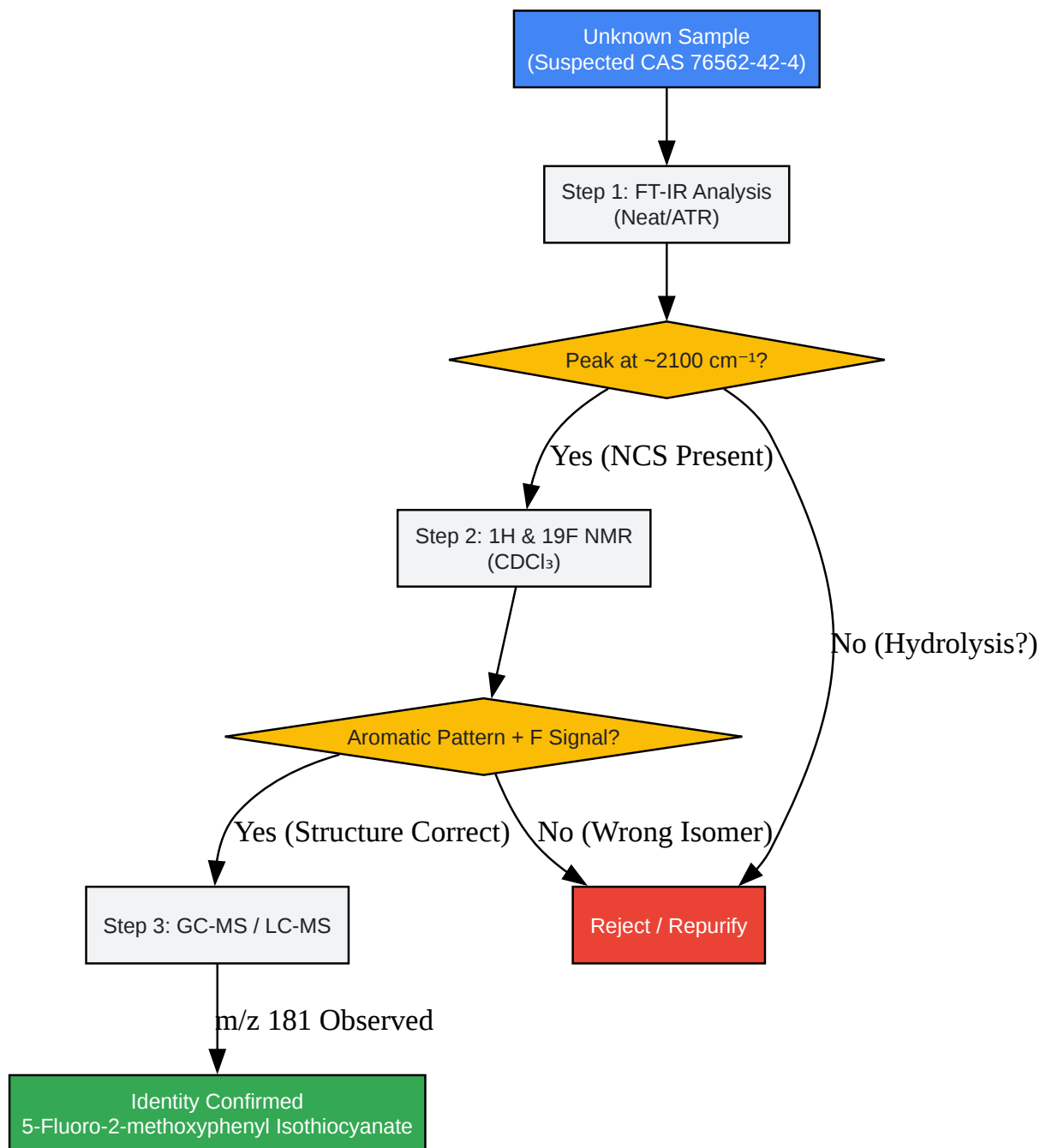
Objective: Verify purity and identify the molecular ion.^[1]^[2]

- Column: HP-5 or DB-5 (5% Phenyl-methylpolysiloxane).
- Inlet Temp: 250 °C.
- Oven Program: 60 °C (hold 1 min)
20 °C/min
280 °C (hold 3 min).
- Split Ratio: 50:1.
- Note: Isothiocyanates are generally stable under GC conditions, unlike some thermally labile derivatives.

Visualization & Logic

Workflow: Spectroscopic Validation

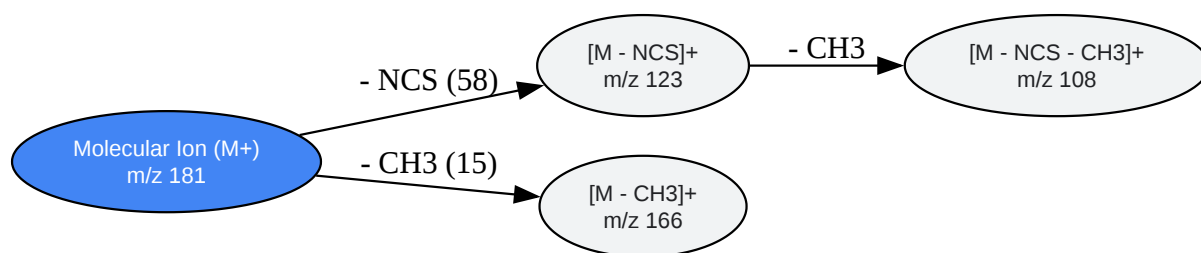
The following diagram illustrates the logical flow for validating the identity of **5-Fluoro-2-methoxyphenyl Isothiocyanate**.



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Caption: Analytical workflow for the structural validation of **5-Fluoro-2-methoxyphenyl Isothiocyanate**.

MS Fragmentation Pathway



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Caption: Proposed Electron Impact (EI) fragmentation pathway.

Summary Data Tables

Table 1: Predicted NMR Shifts (CDCl₃)

Note: Values are estimated based on the aniline precursor and substituent effects.

Nucleus	Assignment	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)
H	OMe	3.90	Singlet (s)	-
H	Ar-H (H3)	6.85 – 6.95	dd	
H	Ar-H (H4)	6.95 – 7.10	m	
H	Ar-H (H6)	7.10 – 7.25	dd	
C	NCS	135 – 140	Broad Singlet	-
C	C-F (C5)	155 – 160	Doublet	
F	Ar-F	-115 to -125	Multiplet	-

Table 2: Physical Properties

Property	Value
Physical State	Liquid or Low-melting Solid
Density	~1.25 g/mL
Storage	2-8 °C, Inert Atmosphere (Argon/Nitrogen)
Hazards	Lachrymator, Skin Irritant (Handle in Fume Hood)

References

- Precursor Characterization (5-Fluoro-2-methoxyaniline)
 - National Institute of Standards and Technology (NIST).[3] Mass Spectrum of 5-Fluoro-2-methoxyaniline. NIST Chemistry WebBook, SRD 69.[3] Available at: [\[Link\]](#)
- Isothiocyanate IR Standards: Socrates, G. (2001). Infrared and Raman Characteristic Group Frequencies: Tables and Charts. Wiley. (Standard reference for the ~2100 cm⁻¹ NCS stretch).
- NMR of Isothiocyanates
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- Sharma, S. (1978). "Synthesis of Isothiocyanates". Sulfur Reports.

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